

An In-Depth Technical Guide to 4-Bromoisothiazole: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 4-Bromoisothiazole

Cat. No.: B1276463

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromoisothiazole is a halogenated heterocyclic compound that has garnered significant interest in the fields of medicinal chemistry, agrochemistry, and material science. Its unique structural features make it a valuable building block for the synthesis of a diverse range of functional molecules. This technical guide provides a comprehensive overview of **4-Bromoisothiazole**, including its chemical properties, a detailed synthesis protocol, and its applications in drug discovery and other advanced scientific domains.

Core Data and Properties

4-Bromoisothiazole is a stable, white to off-white solid at room temperature. Below is a summary of its key quantitative data.

Property	Value	Reference
CAS Number	24340-77-0	[1][2]
Molecular Formula	C ₃ H ₂ BrNS	[1]
Molecular Weight	164.02 g/mol	[1]
Appearance	White to off-white solid	
Storage Conditions	Store at room temperature	[1]
SMILES	BrC1=CSN=C1	[1]
InChI Key	XAGKUQWKQVTDSK- UHFFFAOYSA-N	

Synthesis of 4-Bromoisothiazole: An Experimental Protocol

While direct, one-step synthesis protocols for **4-Bromoisothiazole** are not extensively detailed in publicly available literature, a common approach involves the bromination of the parent isothiazole ring. The following is a generalized experimental protocol based on established chemical principles for the bromination of heterocyclic compounds.

Reaction: Isothiazole → **4-Bromoisothiazole**

Materials:

- Isothiazole
- N-Bromosuccinimide (NBS)
- Anhydrous solvent (e.g., carbon tetrachloride, acetonitrile, or dichloromethane)
- Inert gas (e.g., nitrogen or argon)
- Radical initiator (e.g., benzoyl peroxide or AIBN), if required for the chosen solvent
- Sodium thiosulfate solution

- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and purification apparatus (e.g., rotary evaporator, chromatography column)

Procedure:

- In a flame-dried, round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, dissolve isothiazole in the chosen anhydrous solvent.
- Add N-Bromosuccinimide (1.0 to 1.2 equivalents) to the solution in portions at room temperature. The reaction may be exothermic, and cooling might be necessary to maintain the desired temperature.
- If necessary, add a catalytic amount of a radical initiator.
- Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-60 °C) and monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion of the reaction, cool the mixture to room temperature and quench by adding a saturated aqueous solution of sodium thiosulfate to consume any unreacted bromine.
- Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Wash the combined organic layers with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to afford pure **4-Bromoisothiazole**.

Note: The regioselectivity of the bromination can be influenced by the reaction conditions and the substituents on the isothiazole ring. Therefore, optimization of the reaction conditions may be necessary to achieve the desired product with high yield and purity.

Applications in Research and Development

4-Bromoisothiazole serves as a crucial intermediate in the synthesis of various high-value molecules.

Pharmaceutical Development

The isothiazole scaffold is present in a number of biologically active compounds. **4-Bromoisothiazole** provides a versatile platform for the synthesis of novel drug candidates. It is particularly utilized in the development of:

- **Anti-cancer agents:** The thiazole and isothiazole moieties are found in several kinase inhibitors, which are a major class of anti-cancer drugs.[3][4] The bromo-substituent on the isothiazole ring can be readily displaced or used in cross-coupling reactions to introduce diverse functionalities, enabling the exploration of structure-activity relationships in the design of potent and selective kinase inhibitors.
- **Anti-inflammatory agents:** Thiazole derivatives have been investigated as inhibitors of p38 MAP kinase, a key target in inflammatory diseases.[5] **4-Bromoisothiazole** can be a starting point for the synthesis of novel anti-inflammatory compounds.

Agrochemicals

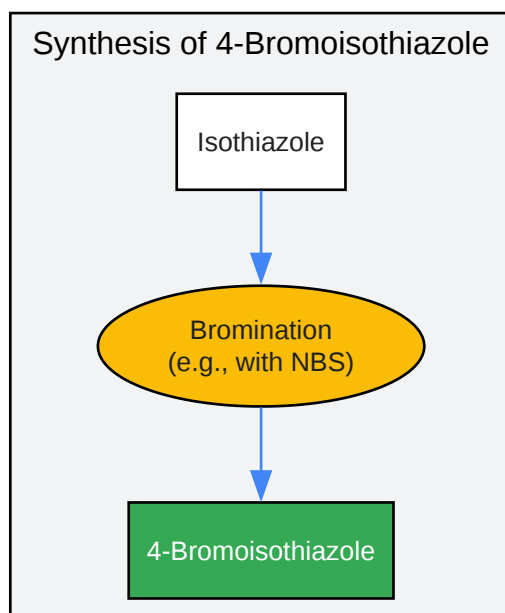
In the agricultural sector, **4-Bromoisothiazole** is a precursor for the synthesis of fungicides and herbicides.[1] The isothiazole ring is known for its biocidal properties, and the introduction of a bromine atom can enhance the efficacy and spectrum of activity of the final agrochemical product.

Material Science

The unique electronic properties of the isothiazole ring make it an interesting component in the design of novel organic materials. **4-Bromoisothiazole** can be used in the synthesis of specialty polymers and other materials with enhanced thermal stability and chemical resistance.[1]

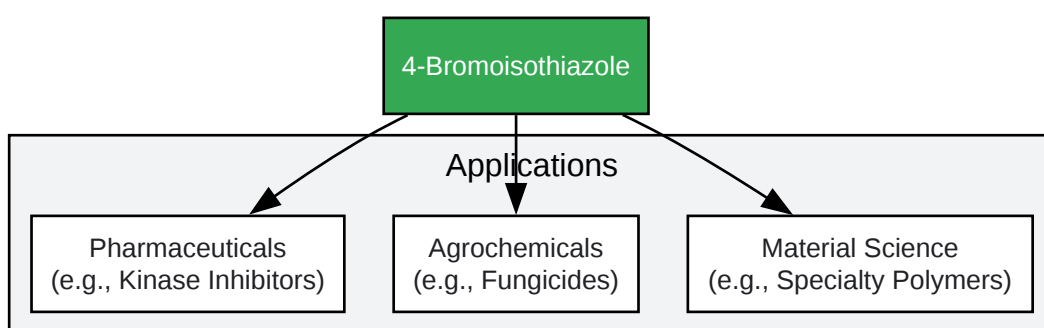
Logical Relationships and Workflows

The following diagrams illustrate the central role of **4-Bromoisothiazole** as a synthetic building block.



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Caption: Synthetic pathway to **4-Bromoisothiazole**.



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